

Application Notes and Protocols for Investigating Synaptic Function with Mjn110 in Vitro

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Compound of Interest

Compound Name: Mjn110

Cat. No.: B609074

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Introduction

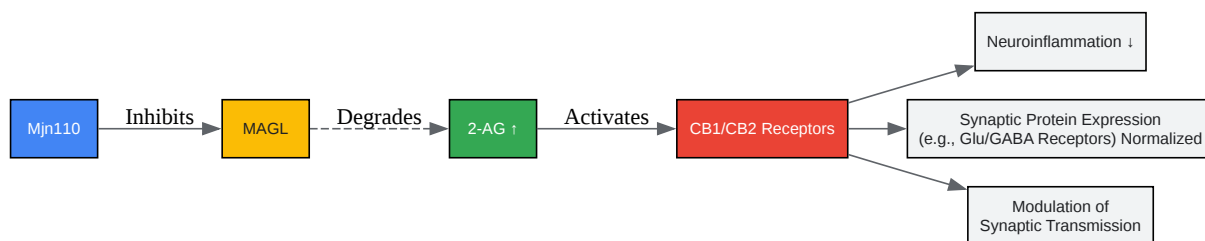
Mjn110 is a potent and selective inhibitor of monoacylglycerol lipase (MAGL), the primary enzyme responsible for the degradation of the endocannabinoid 2-arachidonoylglycerol (2-AG). By inhibiting MAGL, **Mjn110** elevates the levels of 2-AG in the brain, leading to the modulation of synaptic transmission, reduction of neuroinflammation, and normalization of synaptic protein composition.^{[1][2][3]} These properties make **Mjn110** a valuable tool for in vitro studies aimed at understanding the role of the endocannabinoid system in synaptic function and for the development of novel therapeutics targeting neurological and neurodegenerative diseases.

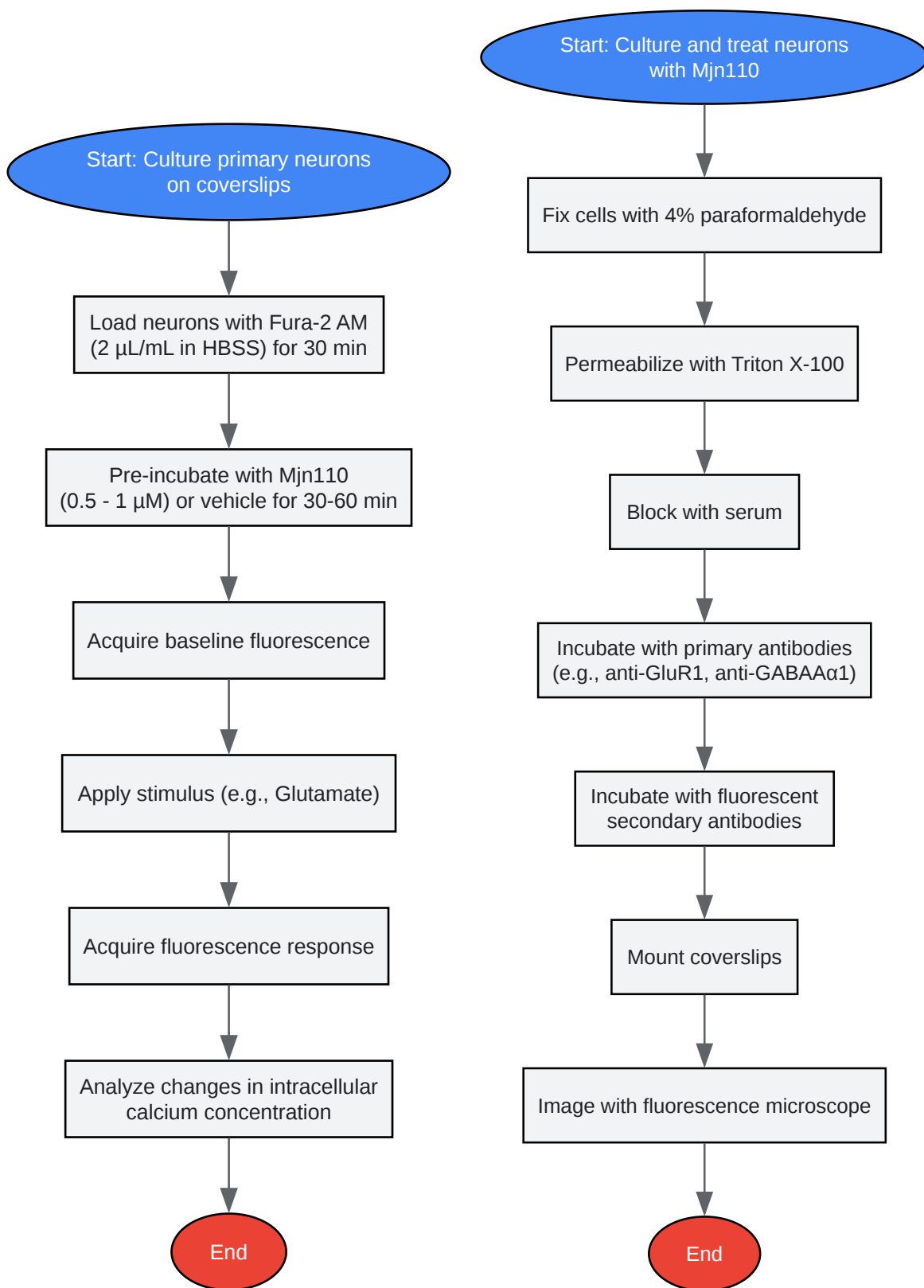
This document provides detailed application notes and protocols for utilizing **Mjn110** in in vitro synaptic function research.

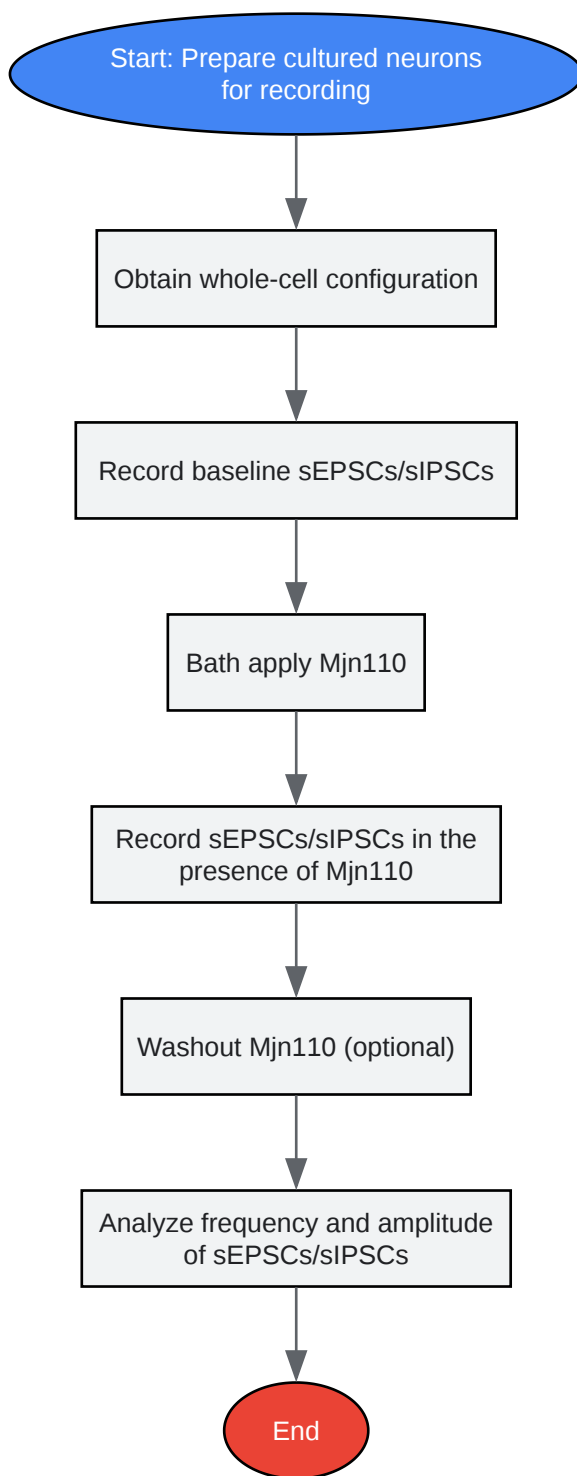
Mechanism of Action

Mjn110 selectively inhibits MAGL, leading to an accumulation of the endocannabinoid 2-AG.^[1] 2-AG acts as a retrograde messenger, binding to and activating presynaptic cannabinoid receptors, primarily CB1 and CB2 receptors.^{[1][2]} This activation typically results in the suppression of neurotransmitter release, thereby modulating both excitatory and inhibitory

synaptic transmission.[1] Downstream effects include the suppression of neuroinflammatory pathways and the normalization of glutamate and GABA receptor subunit expression.[2][3]







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References

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- 2. researchgate.net [researchgate.net]
- 3. Monoacylglycerol lipase inhibitors produce pro- or antidepressant responses via hippocampal CA1 GABAergic synapses - PMC [pmc.ncbi.nlm.nih.gov]
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